

Safeguarding Your Laboratory: Proper Disposal Procedures for Elaidic Alcohol

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Compound of Interest

Compound Name: *Elaidic alcohol*

Cat. No.: *B125625*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Elaidic alcohol**, reinforcing our commitment to being your trusted partner in laboratory safety and chemical handling. Adherence to these procedures will minimize risks and ensure compliance with environmental regulations.

Immediate Safety and Handling Precautions

Elaidic alcohol is a skin irritant.[1] Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent), should be worn when handling this substance.[1] Store **Elaidic alcohol** in a well-ventilated place at 2-8°C.[1]

Quantitative Data and Hazard Information

A summary of key data for **Elaidic alcohol** is provided below for easy reference.

Property	Value	Source
CAS Number	506-42-3	[1] [2]
Molecular Formula	C18H36O	[1] [2]
Molecular Weight	268.48 g/mol	[1]
Hazard Classifications	Skin Irritant	[1]
GHS Pictogram	GHS07 (Exclamation Mark)	[1]
Signal Word	Warning	[1]
Storage Temperature	2-8°C	[1]
Storage Class	11 - Combustible Solids	[1]

Step-by-Step Disposal Protocol

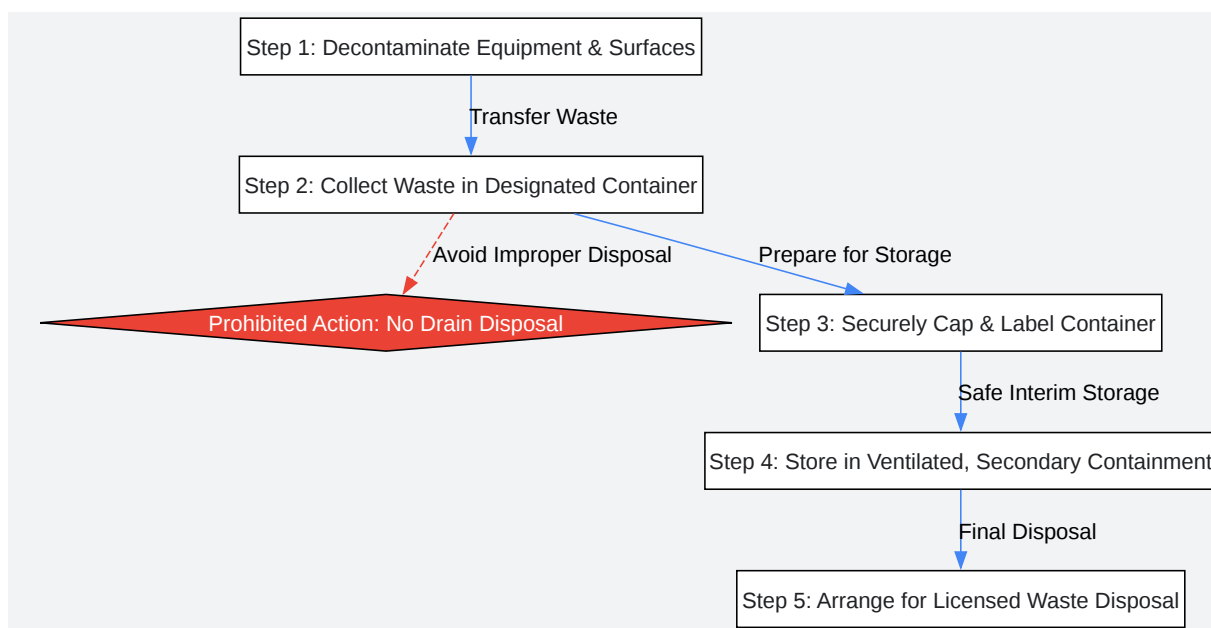
The proper disposal of **Elaidic alcohol** is crucial to prevent environmental contamination and ensure a safe laboratory environment. Fatty alcohols can pose risks to aquatic organisms, making drain disposal unacceptable.[\[3\]](#) The following procedure should be followed:

- Decontamination of Equipment: All equipment and work surfaces that have come into contact with **Elaidic alcohol** should be thoroughly decontaminated using soap and water.
- Waste Collection:
 - Collect waste **Elaidic alcohol** in a designated, properly labeled hazardous waste container.[\[4\]](#)
 - The container must have a tight-fitting cap to prevent leakage or evaporation.[\[4\]](#)
 - Ensure there is at least 1 inch of headspace in the container to allow for expansion.[\[4\]](#)
 - The exterior of the waste container should be clean and dry.[\[4\]](#)
- Labeling:
 - As soon as waste is added, affix a hazardous waste tag to the container.[\[4\]](#)

- The label should clearly state "Hazardous Waste," "**Elaidic Alcohol**," and the date the waste was first added.^[4]
- Storage of Waste:
 - Store the hazardous waste container in a designated, well-ventilated area away from ignition sources.^[5]
 - The storage area should have secondary containment to manage any potential leaks.^[4]
- Disposal:
 - Arrange for the collection of the hazardous waste by a licensed environmental waste management company.
 - Do not attempt to dispose of **Elaidic alcohol** down the drain under any circumstances.^[4]
^{[5][6]} Intentional evaporation of chemical waste to avoid proper disposal is illegal.^{[4][6]}
 - For transportation, a bill of lading will likely be required, though specific requirements may vary by region and transporter.^[7]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Elaidic alcohol**.



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Caption: Logical workflow for the proper disposal of **Elaidic alcohol**.

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